

Comprehensive Spectroscopic Profiling and Synthetic Utility of 4-Bromo-2,3-dimethylpyridine

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Compound of Interest

Compound Name: 4-Bromo-2,3-dimethylpyridine

CAS No.: 1988-75-6

Cat. No.: B1148317

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Executive Summary

In the landscape of modern drug discovery and advanced materials science, highly functionalized pyridine scaffolds serve as critical building blocks. **4-Bromo-2,3-dimethylpyridine** (CAS: 259807-91-5) is a uniquely substituted heteroaromatic compound characterized by a molecular weight of 186.05 g/mol [1]. The strategic placement of a bromine atom at the C4 position, flanked by methyl groups at the C2 and C3 positions, creates a highly programmable synthetic hub. This whitepaper provides an in-depth technical analysis of its spectroscopic signatures, self-validating analytical workflows, and its field-proven utility in synthesizing GLP-1 receptor agonists, electrochromic pseudo-rhodamines, and complex multisubstituted arenes.

Spectroscopic Signatures: Causality and Data Interpretation

Understanding the spectroscopic profile of **4-bromo-2,3-dimethylpyridine** requires analyzing the electronic push-pull dynamics of the pyridine ring. The electronegative nitrogen atom

withdraws electron density via induction and resonance, profoundly deshielding the alpha protons, while the heavy bromine atom at C4 exerts a localized anisotropic effect.

Quantitative Spectroscopic Data Summary

The following table summarizes the theoretical and empirically derived spectroscopic parameters for **4-bromo-2,3-dimethylpyridine**, explaining the structural causality behind each signal.

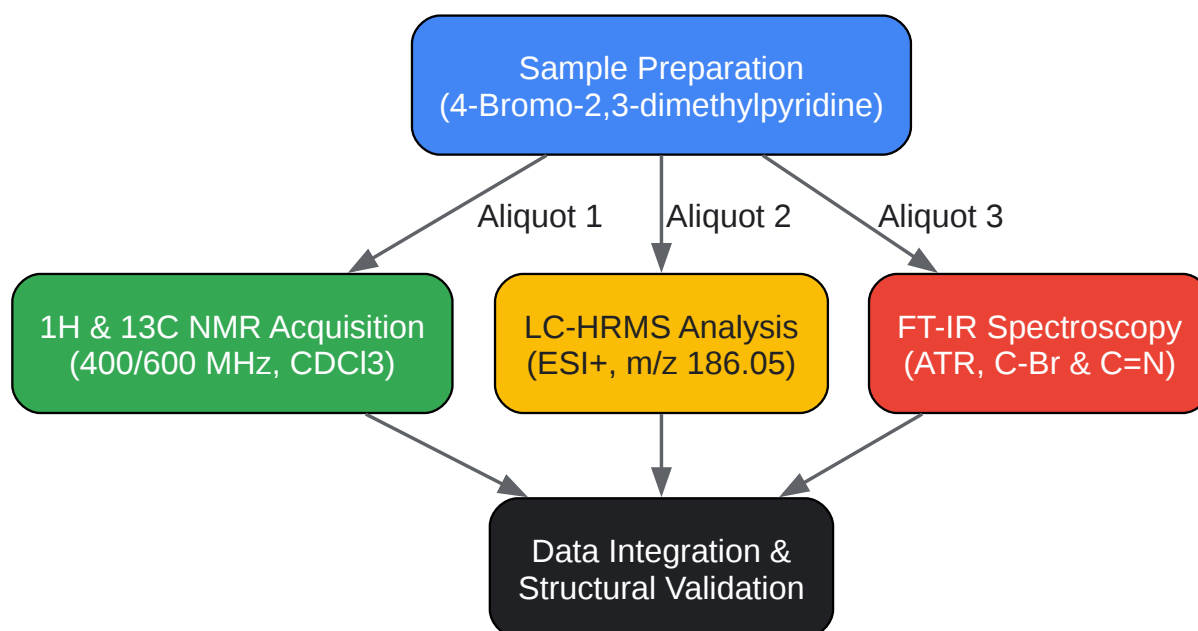
Analytical Parameter	Characteristic Value / Assignment	Causality / Structural Rationale
Chemical Formula	C ₇ H ₈ BrN	Base heteroaromatic composition[1].
Exact Mass (ESI+)	m/z 186.05 (⁷⁹ Br), 188.05 (⁸¹ Br)	The ~1:1 isotopic ratio is the definitive signature of a monobrominated species.
¹ H NMR: H-6	~8.15 ppm (d, J = 5.2 Hz, 1H)	Extreme deshielding due to the adjacent electronegative pyridine nitrogen.
¹ H NMR: H-5	~7.35 ppm (d, J = 5.2 Hz, 1H)	Deshielded by the C4-bromine; the 5.2 Hz ortho-coupling to H-6 confirms regiochemistry.
¹ H NMR: C2-CH ₃	~2.55 ppm (s, 3H)	Alpha to nitrogen; experiences stronger inductive deshielding than the C3-methyl.
¹ H NMR: C3-CH ₃	~2.38 ppm (s, 3H)	Beta to nitrogen; exhibits a standard benzylic/allylic chemical shift.
FT-IR: C=N stretch	~1580 cm ⁻¹	Characteristic breathing mode of the heteroaromatic pyridine ring.
FT-IR: C-Br stretch	~1050 cm ⁻¹	Low-frequency stretching due to the high atomic mass of bromine.

Self-Validating Analytical Workflows

To ensure absolute trustworthiness in batch-to-batch reproducibility, the analytical characterization of **4-bromo-2,3-dimethylpyridine** must be treated as a self-validating system. A protocol is only robust if it contains internal checkpoints that immediately flag isomeric impurities (such as 4-bromo-2,6-dimethylpyridine).

Step-by-Step Methodology: NMR & LC-HRMS Validation

- Sample Preparation: Dissolve 15 mg of **4-bromo-2,3-dimethylpyridine** in 0.6 mL of CDCl₃ containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard.
- ¹H NMR Acquisition: Acquire spectra at 400 MHz or 600 MHz using a standard 30° pulse sequence, 16 scans, and a relaxation delay (D1) of 2 seconds.
- Internal Validation Checkpoint (NMR): Integrate the baseline. The system is validated only if the aromatic to aliphatic proton ratio is exactly 2:6 (1:1:3:3). Furthermore, the coupling constant between the aromatic doublets must be ~5.2 Hz. A singlet in the aromatic region immediately indicates contamination by a 2,6-dimethyl isomer[2].
- LC-HRMS Acquisition: Dilute a 1 µL aliquot in 1 mL of MeCN/H₂O (50:50) with 0.1% formic acid. Inject into an ESI+ Time-of-Flight (TOF) mass spectrometer.
- Internal Validation Checkpoint (MS): Analyze the molecular ion cluster. The presence of twin peaks at m/z 186.05 and 188.05 with a 1:1 relative abundance validates the presence of the intact C-Br bond.



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Analytical workflow for the comprehensive spectroscopic validation of **4-bromo-2,3-dimethylpyridine**.

Mechanistic Insights into Synthetic Applications

As a Senior Application Scientist, it is vital to look beyond the structure and understand why this molecule behaves the way it does in complex catalytic environments.

Regioselective Lithiation for GLP-1 Receptor Agonists

4-Bromo-2,3-dimethylpyridine is a foundational starting material in the synthesis of pyrazolopyridine derivatives, which act as potent GLP-1 receptor agonists for the treatment of Type 2 diabetes and obesity[3].

Causality of Regioselectivity: When treated with Lithium Diisopropylamide (LDA), deprotonation occurs exclusively at the C2-methyl group rather than the C3-methyl group. The nitrogen atom at position 1 acts as a powerful electron-withdrawing group via induction, significantly lowering the pKa of the alpha-methyl protons (C2) compared to the beta-methyl protons (C3).

Step-by-Step Methodology: C2-Alkylation

- Cooling: Dissolve **4-bromo-2,3-dimethylpyridine** (37.9 mmol) in 75.0 mL of anhydrous THF and cool strictly to -78°C under an argon atmosphere[3].
- Lithiation: Slowly add 1.11 M LDA in n-hexane/THF (39.8 mmol) dropwise. Stir for exactly 5 minutes. Validation: The deep color change indicates the formation of the stabilized aza-allyl lithium intermediate.
- Alkylation: Add iodomethane (45.5 mmol) dropwise. Stir for an additional 5 minutes at -78°C.
- Quenching: The low temperature prevents nucleophilic attack on the C-Br bond. Quench with saturated aqueous NH₄Cl to yield 4-bromo-2-ethyl-3-methylpyridine[3].

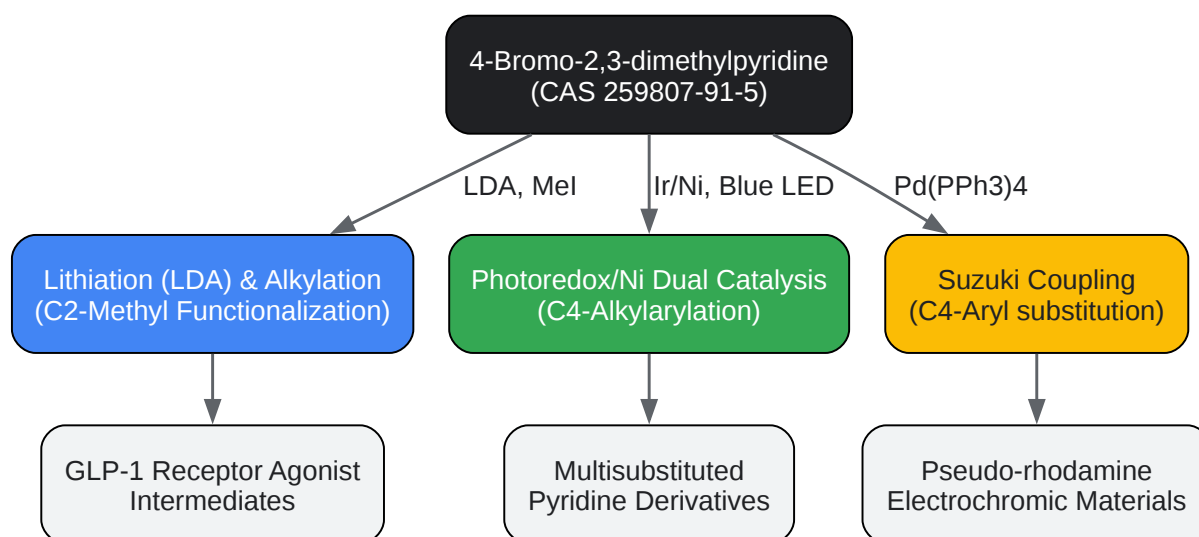
Photoredox/Nickel Dual Catalysis

In modern cross-coupling, **4-bromo-2,3-dimethylpyridine** demonstrates remarkable efficiency in the intermolecular regioselective alkylarylation of vinylarenes via photoredox/nickel dual catalysis[2]. Causality: While steric hindrance from the 2,3-dimethyl groups typically impedes

traditional Pd-catalyzed cross-couplings, the single-electron transfer (SET) dynamics of photoredox catalysis bypass this limitation. The electron-donating methyl groups stabilize the transient Ni(III) radical intermediates, allowing this multisubstituted pyridine bromide to achieve up to 91% yield, vastly outperforming unsubstituted 2-bromopyridine (38% yield) under identical conditions[2].

Suzuki Coupling for Electrochromic Pseudo-Rhodamines

This compound is also utilized to synthesize ultrafast electrochromic video displays based on pseudo-rhodamine isomerization[4]. Causality: The molecule undergoes a Suzuki coupling with 4-pyridineboronic acid at the C4 position. The adjacent C2 and C3 methyl groups are not mere spectators; they are subsequently oxidized by KMnO₄ to form dicarboxylic acids, which undergo Friedel-Crafts cyclization to construct the rigid xanthene-bipyridine core required for electrochromic voltage stimulation[4].



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Key synthetic pathways and downstream applications of 4-bromo-2,3-dimethylpyridine.

References

- Source: cymitquimica.
- Source: google.com (Google Patents)
- Source: acs.org (Organic Letters)
- Source: nih.gov (Science Advances)

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